

A Comprehensive Guide to the Nomenclature of a Key Palladium Catalyst

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Compound of Interest

Compound Name: *Bis(cinnamyl palladium(II) chloride)*

Cat. No.: *B1181190*

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For researchers, scientists, and professionals in drug development, precise communication is paramount. This guide provides an in-depth overview of the various synonyms and identifiers for the palladium catalyst commonly referred to as Bis(cinnamyl palladium(II) chloride). Understanding the alternative nomenclature is crucial for accurate literature searches, procurement, and regulatory submissions.

The name "Bis(cinnamyl palladium(II) chloride)" suggests a monomeric structure, but the compound predominantly exists as a dimer in its solid state. This dimeric nature is reflected in many of its common and systematic names. The core structure consists of two palladium atoms bridged by two chloride ligands, with each palladium atom also bonded to a cinnamyl group.

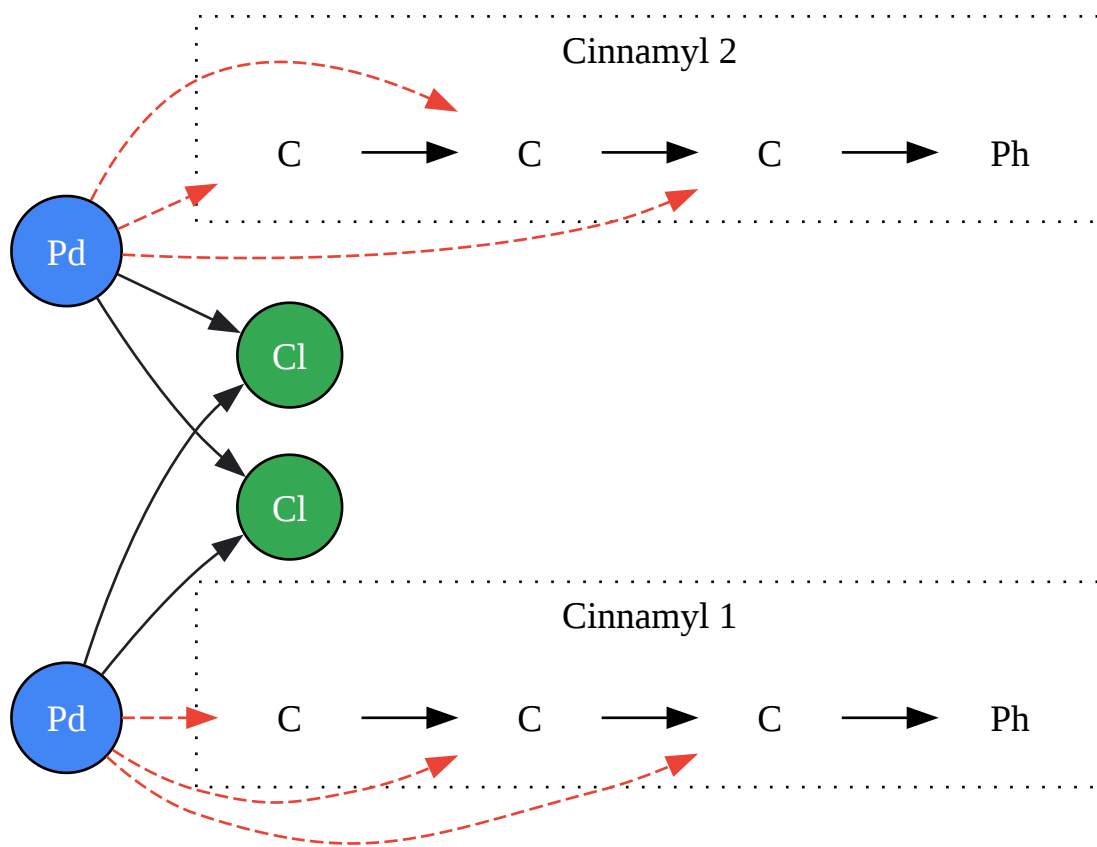
Chemical Identifiers and Synonyms

To facilitate clear and unambiguous identification, a comprehensive list of synonyms and chemical identifiers has been compiled. This information is essential for searching chemical databases, supplier catalogs, and scientific literature.

Identifier Type	Value
CAS Number	12131-44-1
Molecular Formula	C ₁₈ H ₁₈ Cl ₂ Pd ₂
Molecular Weight	518.08 g/mol
Common Synonyms	Bis(cinnamyl palladium(II) chloride)[1][2][3][4][5] Palladium(π -cinnamyl) chloride dimer[1][2][4][6][7][8] Cinnamylpalladium chloride dimer[6] Palladium(1-phenylallyl)chloride dimer[1][3][4] [(Cinnamyl)PdCl] ₂ [1][4] [Pd(1-phenylallyl)Cl] ₂ [1][3][4]
Systematic Names	Di- μ -chlorobis[(1,2,3- η)-1-phenyl-2-propenyl]dipalladium(II)[2][4][5][9] Di-chlorobis[(1,2,3- η)-1-phenyl-2-propenyl]dipalladium(II)[2][6][7][8] Di- μ -chlorobis(η^3 -2-propenyl)dipalladium[10]
Other Identifiers	MDL Number: MFCD16621470[1][2][3][5]
PubChem CID: 73554256[2]	
EINECS Number: 234-579-8[8]	

Structural Representation

To visually represent the connectivity of this dimeric complex, a DOT script for generating a diagram is provided below. This diagram illustrates the bridging chloride ligands and the coordination of the cinnamyl groups to the palladium centers.



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Caption: Dimeric structure of (Cinnamyl PdCl)₂.

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